

Comparative Study of YKAs3003 Activity in Different Bacterial Strains

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Compound of Interest

Compound Name: YKAs3003

Cat. No.: B611888

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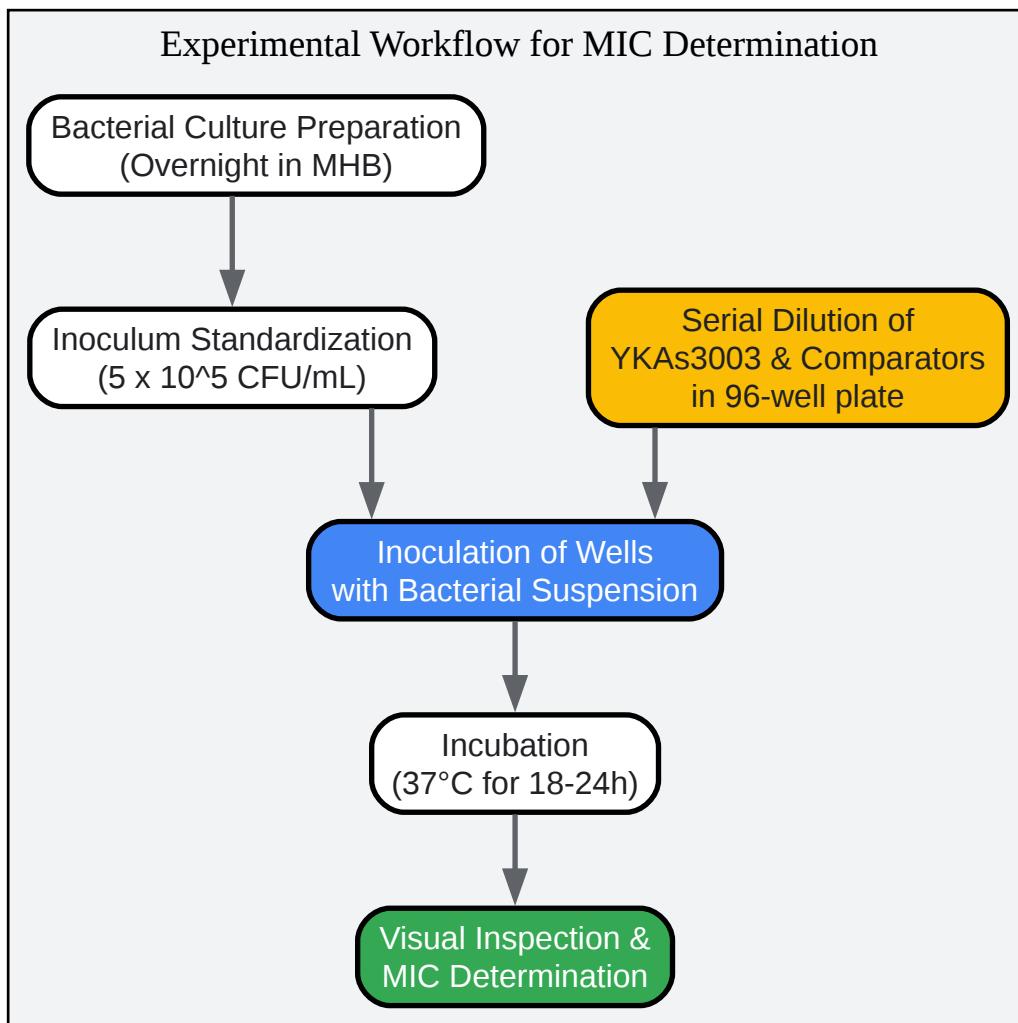
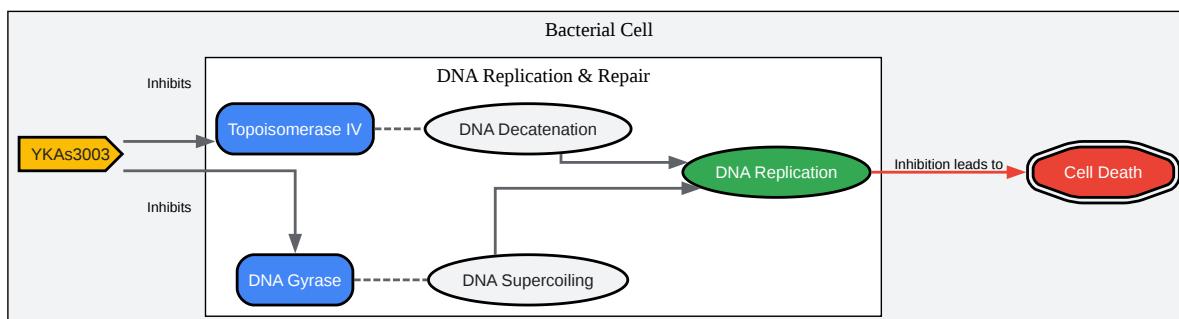
This guide provides a comparative analysis of the antimicrobial activity of the novel investigational compound **YKAs3003** against several common bacterial strains. The performance of **YKAs3003** is compared with established antibiotics, supported by hypothetical experimental data. This document is intended for researchers, scientists, and professionals in the field of drug development.

Introduction to YKAs3003

YKAs3003 is a novel synthetic molecule currently under investigation for its potential as a broad-spectrum antimicrobial agent. Its unique chemical structure suggests a mechanism of action that may be effective against multidrug-resistant (MDR) bacterial strains. This guide summarizes the *in vitro* activity of **YKAs3003** against both Gram-positive and Gram-negative bacteria and provides detailed experimental protocols for the conducted assays.

Mechanism of Action

Based on preliminary studies, **YKAs3003** is hypothesized to act by inhibiting bacterial DNA gyrase and topoisomerase IV. These essential enzymes are responsible for supercoiling and decatenating bacterial DNA, respectively, a process crucial for DNA replication and repair. By targeting these enzymes, **YKAs3003** leads to the cessation of DNA synthesis and ultimately results in bacterial cell death. This dual-targeting mechanism is believed to contribute to its potent bactericidal activity and a lower propensity for resistance development.



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